

Essential Safety and Handling Protocols for Oxyphenonium Bromide

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Compound of Interest

Compound Name: Oxyphenonium Bromide

Cat. No.: B1678121

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This document provides crucial safety and logistical information for the handling of **Oxyphenonium Bromide**, a quaternary ammonium anticholinergic agent. Adherence to these guidelines is essential to minimize risks and ensure the well-being of all laboratory personnel.

Personal Protective Equipment (PPE)

A comprehensive assessment of the hazards associated with **Oxyphenonium Bromide** necessitates the use of specific personal protective equipment to prevent exposure. The following PPE is mandatory when handling this compound:

- **Eye Protection:** Safety goggles with side-shields are required to protect against splashes and airborne particles.^[1]
- **Hand Protection:** Wear protective gloves. It is crucial to inspect gloves for any damage before use and to employ proper glove removal techniques to avoid skin contact.^[2]
- **Skin and Body Protection:** An impervious clothing, such as a lab coat, is necessary to prevent skin contact.^[1]
- **Respiratory Protection:** In situations where dust or aerosols may be generated, a suitable respirator should be used.^[1] For activities with a higher risk of aerosolization, a full-face

particle respirator (type N100 in the US or P3 in the EU) or a full-face supplied-air respirator is recommended.[2]

Hazard Classification and Toxicological Data

Oxyphenonium Bromide is classified under the Globally Harmonized System (GHS) as follows:

- Acute toxicity, Oral (Category 4)
- Acute toxicity, Dermal (Category 4)
- Acute toxicity, Inhalation (Category 4)
- Acute aquatic toxicity (Category 1)
- Chronic aquatic toxicity (Category 1)

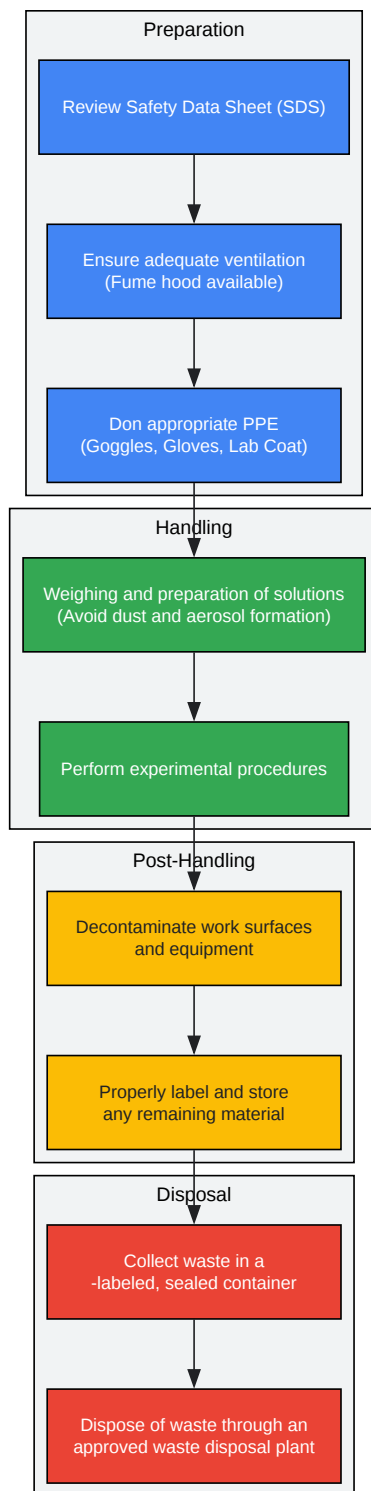
The signal word for this substance is "Warning". Hazard statements include H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled), and H410 (Very toxic to aquatic life with long lasting effects).

Acute Toxicity Data	
Route of Exposure	LD50/TDL0 Value
Oral LD50 (mouse)	400 mg/kg
Oral LD50 (rat)	995 mg/kg
Subcutaneous LD50 (mouse)	350 mg/kg
Subcutaneous LD50 (rat)	786 mg/kg
Oral TDL0 (human)	357 µg/kg

LD50: Lethal Dose, 50%; TDL0: Toxic Dose Low

Operational Plan for Safe Handling

A systematic approach to handling **Oxyphenonium Bromide** is crucial to minimize exposure and prevent accidents. The following workflow outlines the key steps from preparation to disposal.



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Safe Handling Workflow for **Oxyphenonium Bromide**

Detailed Experimental Protocol Considerations

When designing experiments involving **Oxyphenonium Bromide**, it is imperative to incorporate safety measures directly into the protocol.

1. Engineering Controls:

- Always handle solid **Oxyphenonium Bromide** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.
- Ensure that an eye-wash station and safety shower are readily accessible in the immediate work area.

2. Procedural Steps:

- When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory where **Oxyphenonium Bromide** is handled.

3. First Aid Measures:

- If swallowed: Call a poison center or doctor immediately. Rinse mouth. Do NOT induce vomiting.
- In case of skin contact: Immediately remove contaminated clothing and wash the affected area with plenty of water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.

Disposal Plan

Proper disposal of **Oxyphenonium Bromide** and its containers is critical to prevent environmental contamination and harm to others.

- All waste materials, including contaminated PPE and empty containers, must be collected in a designated, labeled, and sealed container.
- Disposal of the waste must be carried out through an approved waste disposal plant in accordance with local, state, and federal regulations.
- Avoid releasing the chemical into the environment, as it is very toxic to aquatic life with long-lasting effects.

By strictly adhering to these safety protocols, researchers can mitigate the risks associated with handling **Oxyphenonium Bromide** and maintain a safe and productive laboratory environment.

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References

- 1. Oxyphenonium bromide|MSDS [dcchemicals.com]
- 2. Page loading... [wap.guidechem.com]
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